

Personal protective equipment for handling GS 283

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Compound of Interest

Compound Name: GS 283

Cat. No.: B607735

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Essential Safety and Handling Guide for GS 283

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **GS 283**. Based on its molecular formula (C₁₇H₁₇NO₃) and known biological activity as a Ca(2+) antagonist, **GS 283** is identified as Morphinone (CAS 467-02-7). This potent compound necessitates strict adherence to safety protocols to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Classification

GS 283 (Morphinone) is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **GS 283**. The following table summarizes the required PPE:

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side shields or goggles, and a face shield.	Must be worn at all times in the laboratory where GS 283 is handled.
Skin	Chemical-resistant gloves (Nitrile rubber recommended).	Gloves must be inspected prior to use and changed frequently, especially after direct contact.
Body	Laboratory coat.	A buttoned lab coat should be worn to protect from skin exposure.
Respiratory	A NIOSH-approved respirator.	Required when handling the powder form outside of a certified chemical fume hood or in case of aerosol generation.

Safe Handling and Operational Plan

Engineering Controls:

- All work with solid **GS 283** or concentrated solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible in the immediate work area.

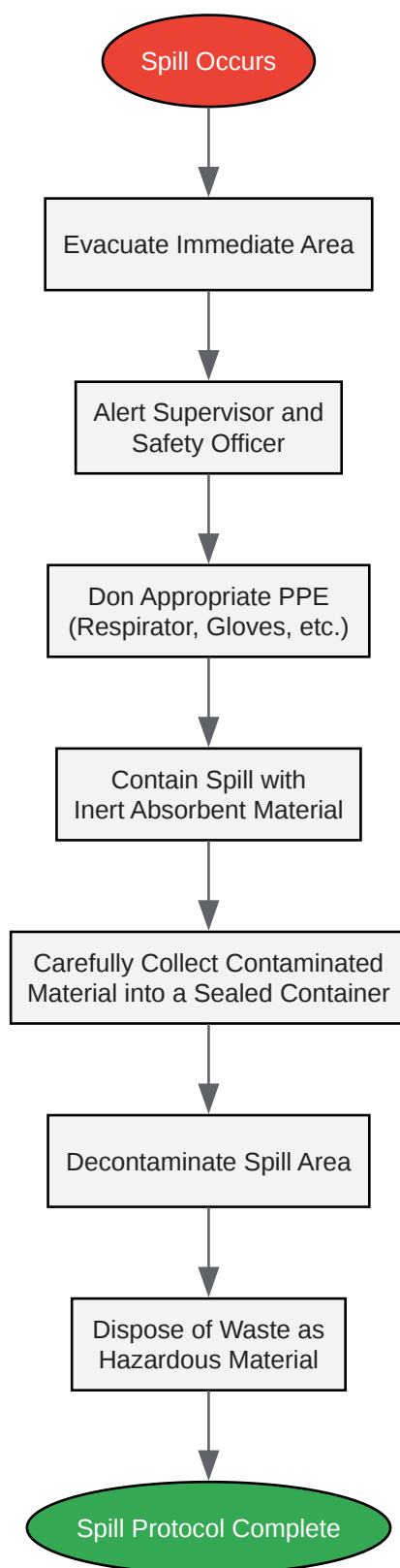
Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood by lining it with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so within the fume hood. Use a dedicated, clean spatula and weighing vessel.
- Solution Preparation: When preparing solutions, add the solid **GS 283** to the solvent slowly to avoid splashing.
- Personal Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

Spill Response:

In the event of a spill, follow the established protocol immediately.



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Workflow for handling a chemical spill of **GS 283**.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation or an allergic reaction develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **GS 283**, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste.

- Waste Collection: Collect all **GS 283** waste in clearly labeled, sealed containers.
- Disposal Route: Dispose of the hazardous waste through your institution's designated hazardous waste management program. Follow all local, state, and federal regulations for the disposal of controlled and toxic substances. As an opioid-related compound, **GS 283** may be subject to specific disposal regulations for controlled substances.^[2]^[3]

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling GS 283]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607735#personal-protective-equipment-for-handling-gs-283]

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